

2-Chloro-6-(hydroxymethyl)-4-iodo-3-pyridinol proper disposal procedures

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Compound of Interest

Compound Name: 2-Chloro-6-(hydroxymethyl)-4-iodo-3-pyridinol

Cat. No.: B1599627

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An In-Depth Guide to the Proper Disposal of **2-Chloro-6-(hydroxymethyl)-4-iodo-3-pyridinol**

Hazard Assessment and Chemical Profile

Understanding the intrinsic hazards of **2-Chloro-6-(hydroxymethyl)-4-iodo-3-pyridinol** (CAS No. 208519-37-3) is fundamental to its safe management.^[1] While a specific, comprehensive Safety Data Sheet (SDS) for this exact compound is not widely available, a reliable hazard profile can be constructed by analyzing its structural components and data from analogous compounds.

The molecule is a substituted pyridinol containing both chlorine and iodine atoms. Halogenated organic compounds as a class are noted for their potential environmental persistence and toxicity to aquatic life.^{[2][3]} The combustion of such materials can also produce highly toxic byproducts like hydrogen chloride, hydrogen iodide, and nitrogen oxides.^[4]

Based on SDS data for structurally similar chemicals such as 2-chloropyridin-3-ol and other chlorinated/iodinated pyridines, the primary hazards are categorized as:

- Acute Oral Toxicity: Likely harmful if swallowed.^[5]
- Skin Corrosion/Irritation: Causes skin irritation.^{[4][6]}
- Serious Eye Damage/Irritation: Causes serious eye irritation.^{[4][5][6]}

- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation upon inhalation of dust or aerosols.[\[4\]](#)[\[6\]](#)[\[7\]](#)

These classifications necessitate that **2-Chloro-6-(hydroxymethyl)-4-iodo-3-pyridinol** be managed as a hazardous chemical waste stream, in accordance with federal and local regulations.

Property	Data	Source
Chemical Name	2-Chloro-6-(hydroxymethyl)-4-iodo-3-pyridinol	Amerigo Scientific [1]
CAS Number	208519-37-3	Amerigo Scientific [1]
Molecular Formula	C ₆ H ₅ ClINO ₂	Amerigo Scientific [1]
Molecular Weight	285.47 g/mol	Amerigo Scientific [1]
Inferred Hazards	Skin Irritant, Eye Irritant, Respiratory Irritant, Harmful if Swallowed	Fisher Scientific, MedchemExpress [5] [6] [8]

Regulatory Framework: Adherence to Safety Standards

The disposal of any laboratory chemical is governed by strict regulations. In the United States, the primary authorities are the Occupational Safety and Health Administration (OSHA) and the Environmental Protection Agency (EPA).

- OSHA's Laboratory Standard (29 CFR 1910.1450): This standard mandates the development of a written Chemical Hygiene Plan (CHP) for all laboratories.[\[9\]](#)[\[10\]](#)[\[11\]](#) Your institution's CHP is the primary document you must follow; it will detail specific procedures for waste management, personal protective equipment (PPE), and emergency response.[\[11\]](#)
- EPA's Resource Conservation and Recovery Act (RCRA): The EPA regulates hazardous waste from its point of generation to its final disposal—a system known as "cradle-to-grave" management.[\[12\]](#)[\[13\]](#) Under RCRA, it is the generator's responsibility to correctly identify, label, and manage hazardous waste.[\[13\]](#)[\[14\]](#)

Disposing of this compound down the drain is strictly prohibited.[15][16] Iodinated compounds can be particularly damaging to aquatic ecosystems, and halogenated solvents can interfere with the biological processes in wastewater treatment facilities.[2][15]

Step-by-Step Disposal Protocol

This protocol ensures a self-validating system of safety and compliance. Each step is designed to minimize exposure and prevent environmental contamination.

Part A: Personal Protective Equipment (PPE)

Before handling the chemical in any form (pure solid, solution, or waste), ensure you are wearing the appropriate PPE. This serves as your first and most critical line of defense.[17]

Equipment	Specification	Rationale
Eye Protection	ANSI Z87.1-compliant safety goggles with side shields.	Protects against splashes and airborne dust, preventing serious eye irritation.[6]
Hand Protection	Nitrile gloves (check manufacturer's breakthrough time).	Prevents skin contact and irritation.[18]
Body Protection	A fully fastened laboratory coat.	Protects skin and personal clothing from contamination. [17]
Respiratory Protection	Use only in a well-ventilated area, such as a certified chemical fume hood.[6]	Minimizes the risk of inhaling dust or aerosols that can cause respiratory tract irritation.[5]

Part B: Waste Collection and Segregation

Proper segregation is crucial to prevent dangerous chemical reactions and to ensure the waste can be safely treated by a licensed disposal facility.

- Designate a Waste Container:

- Use a dedicated, chemically compatible container, clearly labeled for "Halogenated Organic Waste." A high-density polyethylene (HDPE) or glass bottle with a secure screw cap is appropriate.
- The container must be in good condition, free of cracks or leaks.
- Segregate the Waste:
 - Solid Waste: Collect pure **2-Chloro-6-(hydroxymethyl)-4-iodo-3-pyridinol**, contaminated spatulas, weigh boats, and contaminated consumables (e.g., gloves, wipes) in a designated, sealed, and clearly labeled solid waste container.
 - Liquid Waste: Collect all solutions containing this compound. Crucially, do not mix this waste stream with non-halogenated organic solvents (e.g., acetone, ethanol, hexanes) or strong acids/bases. Mixing can complicate the final disposal process and may be prohibited by your institution's waste management provider.
- Label the Waste Container:
 - All hazardous waste containers must be properly labeled at all times.^[10] The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "Waste **2-Chloro-6-(hydroxymethyl)-4-iodo-3-pyridinol**."
 - List all constituents by percentage, including solvents.
 - The associated hazards (e.g., "Irritant," "Toxic").
 - The date of accumulation start.
 - Your name and laboratory information.
- Container Management:
 - Keep the waste container tightly closed when not actively adding waste.^[19]

- Store the container in a designated satellite accumulation area (SAA) within your lab, such as a secondary containment bin inside a ventilated cabinet.[\[19\]](#)
- Do not overfill the container; leave at least 10% of headspace to allow for expansion.

Part C: Arranging for Disposal

- Follow Institutional Procedures: Consult your organization's Environmental Health & Safety (EHS) office for their specific procedures on waste pickup.
- Documentation: Complete any required waste manifests or pickup request forms accurately. This documentation is a legal requirement to track the waste from your lab to the final disposal facility.[\[14\]](#)
- Transfer: Hand over the sealed, properly labeled container to authorized EHS personnel for transport to a licensed Treatment, Storage, and Disposal Facility (TSDF).

Emergency Preparedness: Spill Management

Accidents can happen, and a clear, rehearsed response plan is essential.[\[17\]](#)

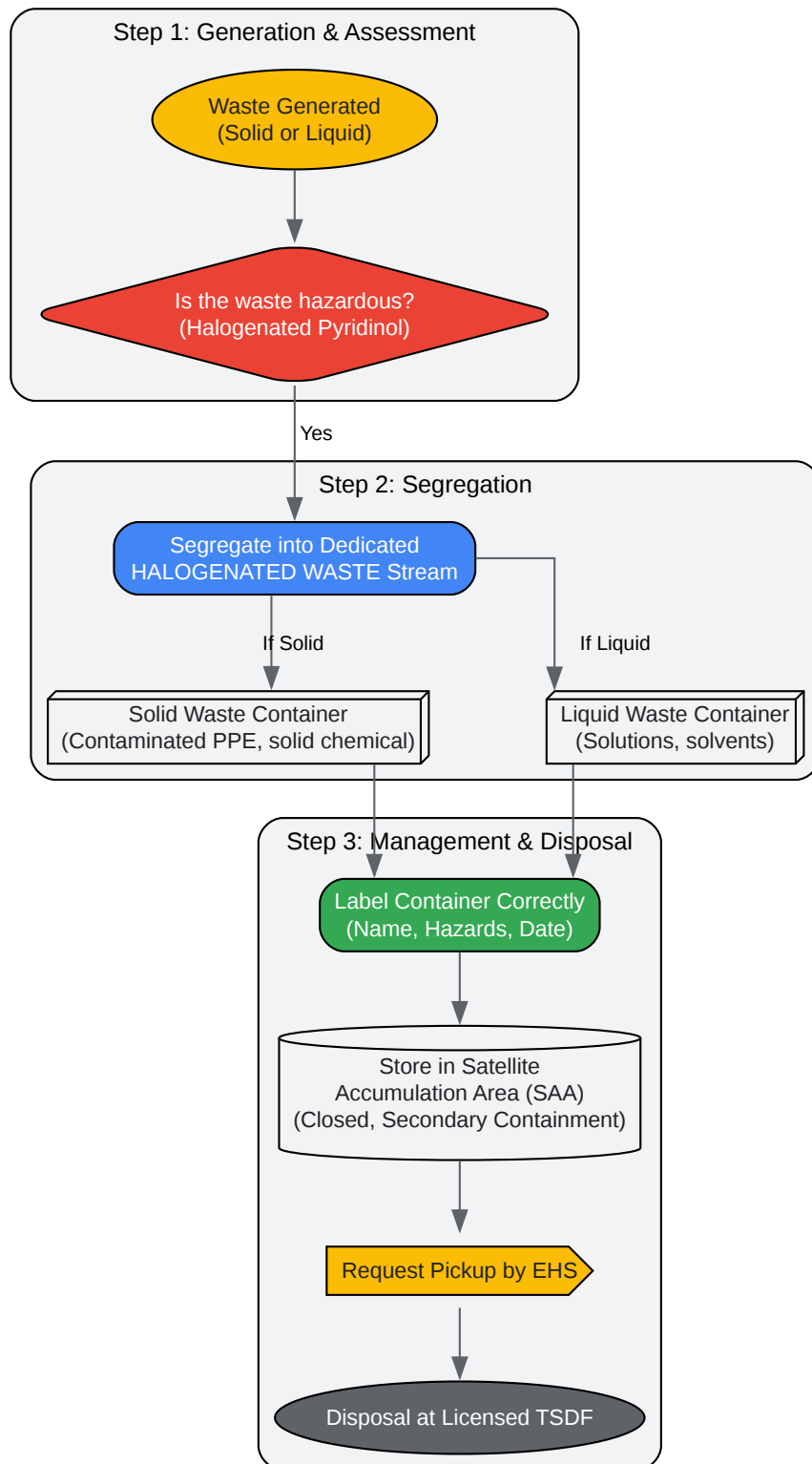
- Evacuate and Alert: Immediately alert personnel in the vicinity. If the spill is large or in a poorly ventilated area, evacuate the lab and contact your institution's emergency line.
- Isolate the Area: Prevent access to the spill area.
- Consult the SDS: If available, refer to the SDS for specific spill cleanup information. For analogous compounds, the advice is consistent.[\[6\]](#)
- Cleanup (for minor spills):
 - Ensure you are wearing the full PPE described in Part A.
 - For a solid spill, gently sweep or scoop the material into the designated solid halogenated waste container. Avoid creating dust.
 - For a liquid spill, absorb the solution with a chemical absorbent material (e.g., vermiculite or a commercial spill pad).

- Place all contaminated cleanup materials into the hazardous waste container.
- Decontaminate: Wipe the spill area with an appropriate solvent (e.g., soapy water, followed by a solvent rinse if appropriate), and dispose of the cleaning materials as hazardous waste.
- Report: Report the incident to your supervisor and EHS office, as required by your institution's policy.

Disposal Decision Workflow

The following diagram illustrates the critical decision-making process for segregating and managing waste containing **2-Chloro-6-(hydroxymethyl)-4-iodo-3-pyridinol**.

Waste Disposal Workflow: 2-Chloro-6-(hydroxymethyl)-4-iodo-3-pyridinol

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Caption: Waste segregation and management workflow for halogenated compounds.

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